

C4-based oxo alcohol isononanol

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Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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Applications & Market Overview

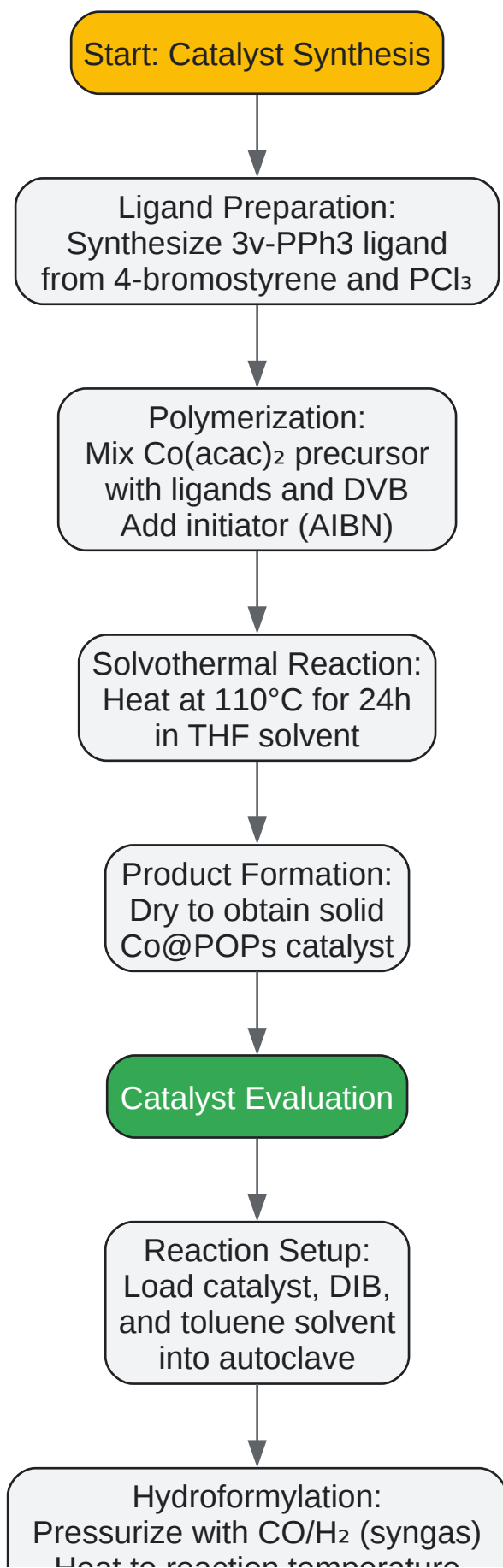
Isononanol (INA) is a versatile C9 alcohol primarily used in the chemical industry. The following table summarizes its core applications and the factors influencing its market growth.

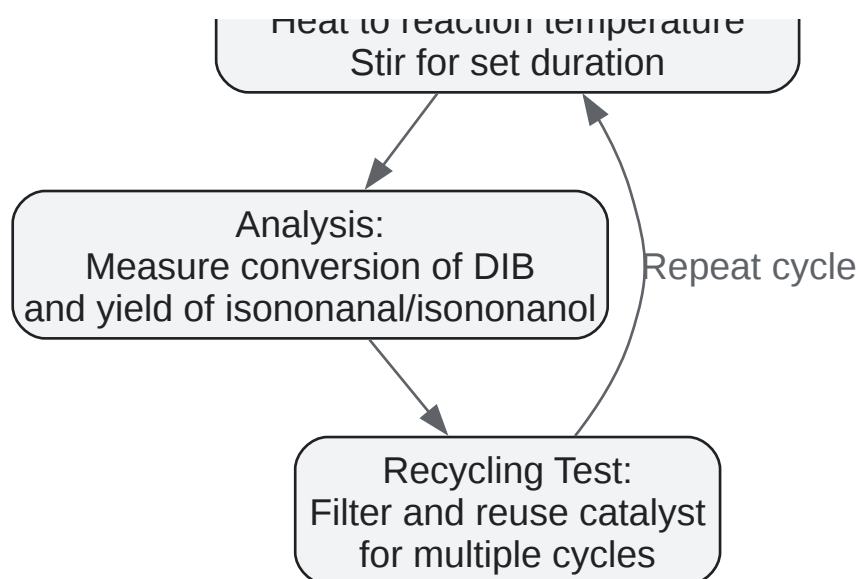
Aspect	Description
Primary Use	Production of plasticizers, especially DINP (Diisononyl Phthalate) and DINA (Diisononyl Adipate) , which impart flexibility to PVC products [1] [2].
Other Applications	Used in lubricants, coatings, surfactants & detergents, and personal care products [3].
Key End-Use Industries	Construction (largest end-user), Automotive, Textiles, and Personal Care & Cosmetics [3].
Major Growth Driver	Expansion of the global PVC industry , particularly in the Asia-Pacific region [1] [3].
Key Market Trend	Shift towards non-phthalate plasticizers (e.g., DINCH, DINA) due to regulatory and consumer preferences [2] [3].

Production & Experimental Protocol

The primary industrial route for INA production is the hydroformylation of diisobutylene (DIB). Recent research focuses on developing more efficient and sustainable heterogeneous catalysts.

The diagram below illustrates the workflow for creating and testing a novel cobalt-based catalyst for INA production, as described in a recent study [4].





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Experimental workflow for Co@POPs catalyst synthesis and testing in diisobutylene hydroformylation [4]

Catalyst Synthesis Procedure [4]:

- **Ligand Preparation:** A phosphine-containing ligand (3v-PPh₃) is first synthesized by reacting 4-bromostyrene with magnesium to form a Grignard reagent, followed by reaction with PCl₃.
- **Co-polymerization:** The catalyst is prepared via a solvothermal method. Cobalt acetylacetonate (Co(acac)₂) is dissolved in tetrahydrofuran (THF). The 3v-PPh₃ ligand and divinylbenzene (DVB) are added as co-monomers, with azodiisobutyronitrile (AIBN) as a polymerization initiator.
- **Reaction and Drying:** The mixture is heated at 110°C for 24 hours to form a porous organic polymer (POP) embedded with cobalt sites. The solid catalyst (e.g., Co@POPs-PPh₃&DVB) is obtained after vacuum drying.

Catalytic Performance Evaluation [4]:

- **Reaction Setup:** The hydroformylation reaction is performed in a high-pressure autoclave reactor. A typical test uses the Co@POPs catalyst, diisobutylene (DIB), and toluene as a solvent.
- **Reaction Conditions:** The reactor is pressurized with syngas (CO and H₂) and heated to the target temperature with continuous stirring.
- **Analysis and Recycling:** After the reaction, the products (isononanal and isononanol) are analyzed to determine yield and selectivity. The solid catalyst can be filtered, recovered, and tested over multiple cycles to assess its stability.

Market Data & Forecasts

Quantitative market data provides insight into the commercial significance of isononanol. Note that different reports may use varying base years and methodologies, leading to differing estimates.

Market Aspect	Data / Forecast	Source & Context
Market Size (2024)	~USD 2.1 Billion [2]	Base year for projection to 2032.
Market Size (2024)	USD 1.81 Billion [3]	Base year for projection to 2032.
Projected CAGR	~5.8% (2025-2032) [2]	Leading to a market volume of USD 2.89 Billion by 2032 [3].
Regional Market Share	Asia-Pacific: Largest share (42.63% in 2024) [3]	Driven by construction and plasticizer demand.
Regional Growth	Europe: Fastest projected CAGR of 6.8% (2025-2032) [3]	

Research Limitations & Alternatives

The search results could not provide information on the role of isononanol or its derivatives in biological signaling pathways or direct drug development. The term "signaling pathway" in one result [5] was unrelated to INA's chemical applications.

- **Refine Your Search:** For pharmacological context, search specifically for "**isononanoate**" (the ester form) in **cosmetic and dermatological applications**, as Isononyl Isononanoate is a common emollient [6].
- **Consult Specialized Databases:** Technical information on synthesis is best found in **patent databases** (e.g., Google Patents) [7] and **peer-reviewed chemistry journals** [4].

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